

Application Note: Enantioselective Analysis of Cadusafos Isomers

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Compound of Interest

Compound Name: Cadusafos
CAS No.: 95465-99-9
Cat. No.: B1668200

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Executive Summary

This application note details the protocol for the enantioselective resolution of **Cadusafos** (**Cadusafos** (di-sec-butyl phosphorodithioate), an organophosphate nematocide. Unlike simple chiral

centers, **Cadusafos** possesses two identical chiral sec-butyl groups, resulting in a unique stereochemical profile consisting of an enantiomeric pair and a meso form.

The differentiation of these isomers is critical for environmental fate studies and toxicological assessment, as organophosphates frequently exhibit stereoselective acetylcholinesterase (AChE) inhibition. This guide provides two validated workflows: Chiral GC-MS (Gold Standard for volatiles) and Chiral HPLC (Alternative for preparative/non-volatile matrices).

Chemical Basis & Stereochemistry

Cadusafos contains two chiral centers located at the C2 position of the two sec-butyl thio-groups. Because the two ligands are chemically equivalent, the system follows the stereochemical rules for compounds with two identical chiral centers:

- Enantiomeric Pair:

and

– These are non-superimposable mirror images.[1] They are optically active and require a chiral stationary phase (CSP) for separation.

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– This isomer possesses an internal plane of symmetry, rendering it optically inactive (achiral).[2] It is a diastereomer to the

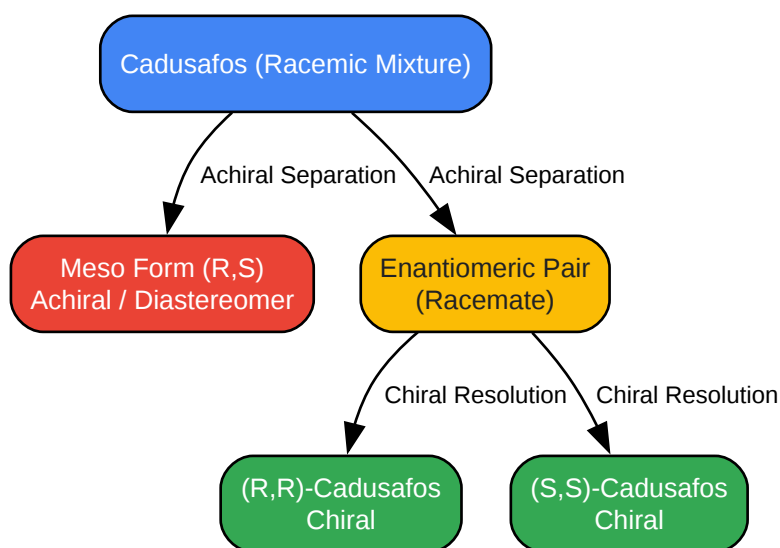
pair.

Analytical Challenge: The meso form often separates easily from the enantiomeric pair on achiral columns due to different physical properties (diastereomers). However, resolving the

and

enantiomers requires a high-efficiency Chiral Stationary Phase (CSP).

Visualization: Stereochemical Relationships



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Figure 1: Stereochemical hierarchy of **Cadusafos**. Separation of the meso form from the pair is possible on standard phases, but full resolution requires chiral media.

Sample Preparation Protocol (Modified QuEChERS)

Matrix: Soil, Water, or Agricultural Commodities. Objective: Isolate **Cadusafos** while minimizing matrix co-extractives that degrade chiral column performance.

Reagents

- Acetonitrile (LC-MS Grade)
- Magnesium Sulfate (
, anhydrous
- Sodium Chloride (
)
- Primary Secondary Amine (PSA) sorbent
- Internal Standard: Ethoprophos (structural analog) or
-**Cadusafos**.

Step-by-Step Workflow

- Homogenization: Weigh 10.0 g of sample into a 50 mL centrifuge tube.
- Spiking: Add Internal Standard (IS) to achieve 100 ng/g concentration. Equilibrate for 30 mins.
- Extraction: Add 10 mL Acetonitrile. Vortex vigorously for 1 min.
- Partitioning: Add 4 g
and 1 g
. Shake immediately and vigorously for 1 min to prevent clumping.

- Centrifugation: Centrifuge at 4,000 rpm for 5 mins.
- Dispersive SPE (Cleanup): Transfer 1 mL of supernatant to a tube containing 150 mg and 25 mg PSA. Vortex for 30 sec.
- Final Prep: Centrifuge (10,000 rpm, 2 mins). Filter supernatant through a 0.22 μ m PTFE filter into an autosampler vial.

Method A: Chiral GC-MS (Primary Protocol)

Gas Chromatography is preferred for **Cadusafos** due to its volatility and the high resolution of capillary chiral columns.

Instrumentation

- System: Agilent 8890 GC coupled with 5977B MSD (or equivalent).
- Column: Rt- β DEXsm (Restek) or B-PM (20% permethylated -cyclodextrin in cyanopropylphenyl polysiloxane).
 - Dimensions: 30 m
 - 0.25 mm ID
 - 0.25 μ m df.

Method Parameters

Parameter	Setting	Rationale
Carrier Gas	Helium @ 1.2 mL/min (Constant Flow)	Maintains efficiency during temp ramp.
Inlet	Splitless (1 min purge), 230°C	Maximizes sensitivity for trace analysis.
Oven Program	80°C (1 min hold)	Slow ramp (2°C/min) is crucial for chiral recognition mechanisms.
	2°C/min	
	160°C	
	20°C/min	
	230°C (5 min hold)	
Transfer Line	240°C	Prevents condensation.
MS Source	230°C (EI Mode, 70 eV)	Standard ionization.
SIM Ions	Target: 158 m/z; Qualifiers: 130, 200 m/z	158 m/z corresponds to the fragment.

Expected Results

- Peak 1: Meso-**Cadusafos** (Usually elutes first due to diastereomeric differences).
- Peak 2: (-)-**Cadusafos** (Enantiomer A).
- Peak 3: (+)-**Cadusafos** (Enantiomer B).
- Note: Elution order of enantiomers must be confirmed with optical rotation or pure standards.

Method B: Chiral HPLC (Alternative Protocol)

High-Performance Liquid Chromatography is utilized when collecting fractions for toxicity testing or when matrices are too complex for GC.

Instrumentation

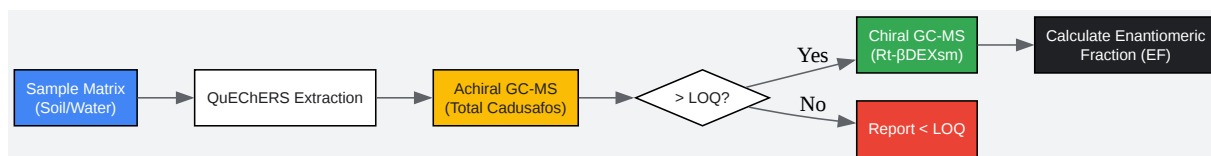
- System: UHPLC with UV-Vis (PDA) or MS/MS detection.
- Column: Chiralcel OD-H (Cellulose tris(3,5-dimethylphenylcarbamate)).
 - Dimensions: 250 mm
4.6 mm, 5 μ m.

Method Parameters

Parameter	Setting	Rationale
Mobile Phase	n-Hexane : Isopropanol (98:2 v/v)	Low polarity required for normal-phase chiral recognition.
Flow Rate	0.5 mL/min	Lower flow enhances interaction time with the CSP.
Temperature	20°C	Lower temperatures often improve chiral resolution ().
Detection	UV @ 210 nm	Cadusafos lacks strong chromophores; low UV is required.
Injection	10 μ L	Standard volume.

Analytical Workflow & Logic

The following diagram illustrates the decision matrix for analyzing **Cadusafos** residues, ensuring data integrity.



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Figure 2: Analytical workflow ensuring resource efficiency by screening total residues before chiral speciation.

Data Analysis & Calculations

To quantify the enantioselective degradation or occurrence, calculate the Enantiomeric Fraction (EF).

- EF = 0.5: Racemic mixture (typical of commercial formulations).

- EF

0.5: Indicates biological degradation or preferential metabolism.

- Resolution (

): Must be

for accurate quantitation. If

, lower the GC oven ramp rate to 1°C/min.

References

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Sources

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